

natural source of (+)-menthofuran peppermint oil

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Compound Focus: (+)-Menthofuran

CAS No.: 17957-94-7

Cat. No.: S584990

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Chemical Profile and Natural Occurrence

(+)-Menthofuran is an organic compound found in various mint species' essential oils, particularly *Mentha × piperita* (peppermint) and *Mentha pulegium* (pennyroyal) [1] [2]. It is a monoterpenoid and a key oxidative metabolite of (+)-pulegone [1] [3].

The table below summarizes its core chemical and physical properties:

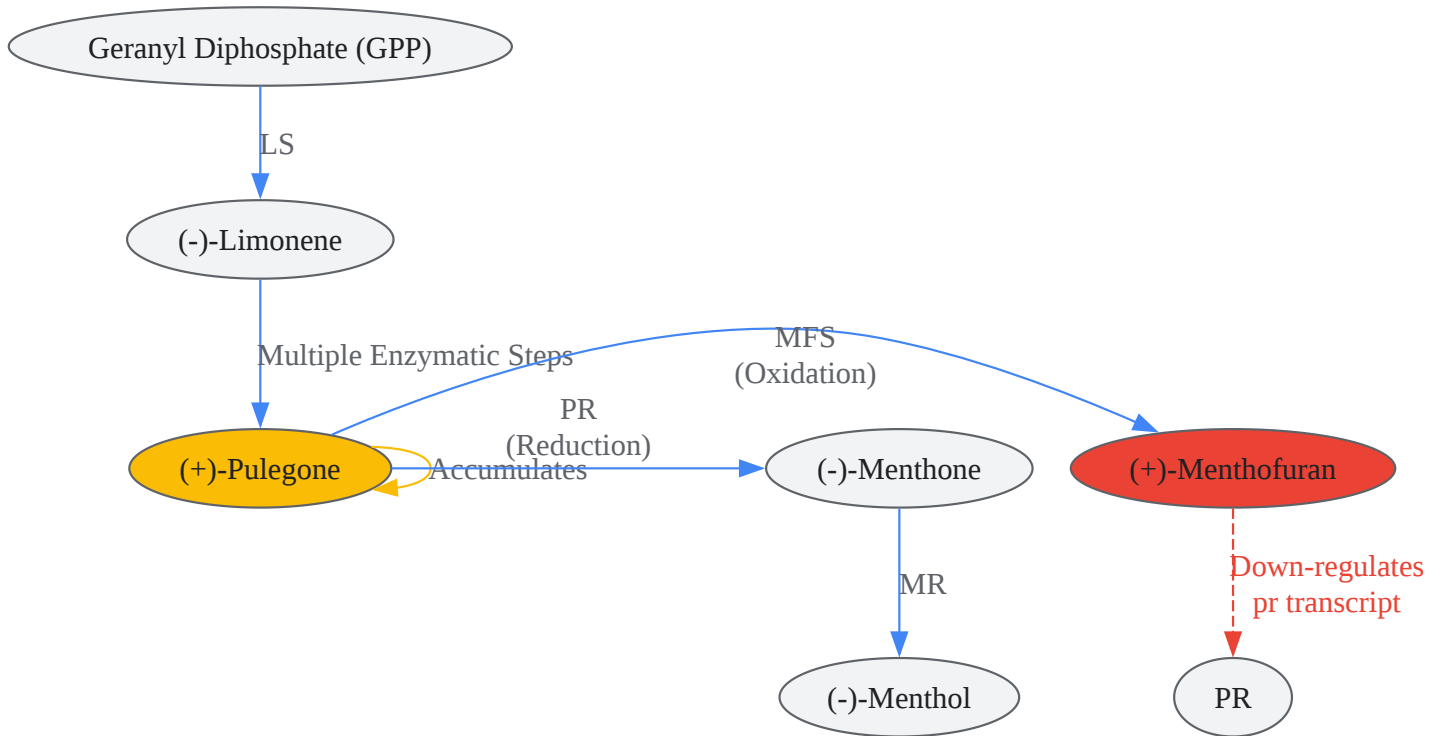
Property	Description / Value
IUPAC Name	3,6-Dimethyl-4,5,6,7-tetrahydro-1-benzofuran [2]
Chemical Formula	C ₁₀ H ₁₄ O [2]
Molecular Weight	150.22 g·mol ⁻¹ [2] [4]
CAS Registry Number	494-90-6 [5] [4]
Boiling Point	208 °C (approx. 204–206 °C also reported) [2] [4]
Physical Description	Colorless to pale yellow liquid [4]

Property	Description / Value
Odor Profile	Strong, fresh, herbal, and minty [4]
Solubility	Freely soluble in alcohol; slightly soluble in chloroform, ethyl acetate, and methanol [4]
Flash Point	86 °C [2]

In peppermint oil, the typical concentration of menthofuran ranges from **1% to 9%**, influenced by plant genetics, environmental conditions, and processing methods [1] [6]. Its level is a critical determinant of essential oil quality.

Biosynthesis and Metabolic Regulation

(+)-Menthofuran is a branch-point metabolite in the biosynthetic pathway of (-)-menthol. The following diagram illustrates this pathway and the key regulatory mechanism involving menthofuran.



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Simplified biosynthetic pathway of (-)-menthol from GPP in peppermint, highlighting the branch point at (+)-pulegone and the feedback regulation by (+)-menthofuran (MFS: Menthofuran Synthase; PR: Pulegone Reductase; MR: Menthone Reductase).

The conversion of (+)-pulegone to **(+)-menthofuran** is catalyzed by the cytochrome P450-dependent enzyme, **menthofuran synthase (MFS)** [2] [6]. The metabolic fate of pulegone is regulated transcriptionally. Research shows that **(+)-menthofuran** itself plays a role in this regulation by **down-regulating the transcription of the pulegone reductase (PR) gene** [6]. This feedback mechanism explains why stressful environmental conditions often lead to concurrent increases in both pulegone and menthofuran in the essential oil [6] [7].

Analytical Methods and Experimental Protocols

Accurate quantification of menthofuran is essential for quality control and research. The established methodology involves extraction followed by gas chromatographic analysis.

Detailed Protocol for Essential Oil Analysis [6] [8]

- **Sample Preparation:** Harvest aerial parts of the peppermint plant, typically during flowering. For essential oil isolation, dried leaves can be used.
- **Essential Oil Extraction:**
 - Employ **simultaneous steam distillation–pentane extraction**.
 - A typical sample size is 5 grams of plant material.
 - Use a known quantity of an internal standard (e.g., **(+)-camphor**) added to the extraction apparatus to enable accurate quantification.
- **Gas Chromatography (GC) Analysis:**
 - **Instrument:** Capillary Gas Chromatograph.
 - **Detection:** Flame Ionization Detector (FID) or Mass Spectrometer (MS) for component identification.
 - **Procedure:** Inject an aliquot of the distilled pentane extract. Identify **(+)-menthofuran** by comparing its retention time with an authentic standard and confirm via GC-MS.
- **Quantification:**
 - The concentration of menthofuran is calculated based on the response factor relative to the internal standard.
 - Results are expressed as a percentage of the total essential oil composition.

The table below summarizes key experimental approaches from the literature:

Experimental Objective	Core Methodology	Key Findings / Outcome
Modifying Oil Composition [6]	Genetic transformation of peppermint to overexpress or cosuppress the <i>mfs</i> gene.	Cosuppression led to transgenic plants with <50% of the menthofuran content of wild-type plants, demonstrating transcriptional control over MFS.
Elucidating Metabolic Regulation [6]	Stem-feeding and foliar application of (+)-menthofuran to peppermint shoots, followed by Northern blot analysis of <i>pr</i> transcript levels.	Treatment with (+)-menthofuran selectively decreased <i>pr</i> transcript levels in immature leaves, identifying the mechanism for reduced pulegone reductase activity.

Experimental Objective	Core Methodology	Key Findings / Outcome
Studying Hepatotoxicity [2]	<i>In vitro</i> incubation of menthofuran with cytochrome P450 enzymes and human liver microsomes, monitoring for reactive intermediates.	Menthofuran is metabolically activated by CYPs (particularly CYP2A6) to reactive γ-ketoaldehyde intermediates , which can bind to cellular proteins and cause toxicity.

Toxicological and Regulatory Considerations

For drug development professionals, understanding the toxicology of menthofuran is paramount.

- **Hepatotoxicity:** Menthofuran is a known hepatotoxin and is believed to be the primary toxic agent in pennyroyal oil poisoning [2]. Its toxicity is not direct but arises from **bioactivation by cytochrome P450 enzymes** (notably CYP2A6) into chemically reactive intermediates, such as a γ -ketoenal [2] [3]. These electrophilic species can **deplete hepatic glutathione** and form covalent adducts with cellular proteins, leading to liver damage [2].
- **Inhibition of CYP Enzymes:** Menthofuran is also a potent, mechanism-based inactivator of human CYP2A6, which can have implications for drug-drug interactions [2].
- **Regulatory Status:** While peppermint oil is widely used in food and flavorings, its quality is assessed based on the levels of certain components. The **reduction of menthofuran (and pulegone) is a commercial priority** for improving essential oil quality and safety profile [6] [7].

Key Takeaways for Professionals

- **Quality Marker:** The level of **(+)-menthofuran** is a critical quality parameter for peppermint oil, with lower levels generally indicating higher quality and better stability.
- **Metabolic Link:** It is an oxidative metabolite and detoxification product of pulegone, another compound of toxicological concern.
- **Regulation Potential:** Metabolic engineering and controlled cultivation present viable strategies to reduce menthofuran levels in peppermint oil for enhanced safety and commercial value [6] [7].
- **Safety First:** Due to its documented hepatotoxic potential, the concentration of menthofuran in any botanically-derived pharmaceutical preparation should be carefully monitored and controlled.

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